

STC Formazan (CAS 135984-01-9): Technical Profile and Bioanalytical Applications

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Compound of Interest

Compound Name:	1,5-Diphenyl-3-(2-thienyl)formazan
CAS No.:	135984-01-9
Cat. No.:	B1147350

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Content Type: Technical Whitepaper Audience: Senior Scientists, Drug Discovery Researchers, and Microbiologists

Executive Summary

CAS 135984-01-9, or **1,5-Diphenyl-3-(2-thienyl)formazan**, is a specialized bioanalytical reagent used primarily as a metabolic indicator in cell viability assays and microbial growth studies. It is the stable, deeply colored reduction product of the tetrazolium salt STC (2,3-Diphenyl-5-(2-thienyl)tetrazolium chloride).

Unlike common indicators like MTT or XTT, the STC system has demonstrated specific utility in the rapid detection of mycobacterial growth (including *Mycobacterium tuberculosis*), making it a critical tool in infectious disease drug development. This guide outlines its physicochemical properties, reaction mechanisms, and validated experimental protocols for use in high-throughput screening.

Chemical Identity & Physicochemical Properties[1] [2][3]

STC Formazan is a hydrophobic, crystalline solid characterized by its intense coloration, which serves as the optical readout in redox-based assays.

Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	1,5-Diphenyl-3-(2-thienyl)formazan
Common Synonym	STC Formazan
CAS Number	135984-01-9
Molecular Formula	C ₁₇ H ₁₄ N ₄ S
Molecular Weight	306.39 g/mol
Appearance	Black to dark purple crystalline powder
Solubility	Soluble in DMSO, Ethanol, Chloroform; Insoluble in water
Melting Point	~144°C
Absorption Max ()	515–525 nm (in Acetonitrile/DMSO)
Purity Grade	Typically 96.0% (HPLC) for bioassays

Mechanism of Action: The Tetrazolium-Formazan Redox System

The utility of CAS 135984-01-9 lies in its formation from a colorless precursor. In viable cells, metabolically active dehydrogenase enzymes (principally mitochondrial succinate dehydrogenase in eukaryotes or membrane-bound reductases in prokaryotes) transfer electrons from NADH/NADPH to the tetrazolium ring.

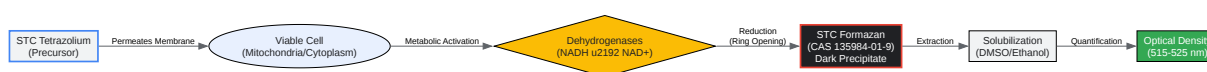
The STC Reaction[4][5][6]

- Substrate: STC Tetrazolium (Colorless/Pale Yellow).
- Catalyst: Cellular Reductases (Active only in living cells).
- Product: STC Formazan (CAS 135984-01-9) – A dark, water-insoluble precipitate.

The amount of STC Formazan generated is directly proportional to the number of viable, metabolically active cells. This allows for quantitative analysis via spectrophotometry after solubilization.

Visualization: Cellular Reduction Pathway

The following diagram illustrates the reduction of the STC tetrazolium salt to the formazan product within a biological system.



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Caption: Schematic of the STC Tetrazolium reduction pathway yielding the colored STC Formazan product (CAS 135984-01-9).

Applications in Drug Development[7]

A. Mycobacterial Growth Detection (The "STC Method")

While MTT is the standard for mammalian cells, STC has shown superior utility in microbiology, specifically for *Mycobacterium tuberculosis*. Research indicates that STC allows for earlier detection of bacillary growth compared to standard culture methods.[1]

- Advantage: The STC formazan precipitate is distinct and forms rapidly in the presence of active mycobacterial metabolism, facilitating faster drug susceptibility testing (DST).

- Relevance: Critical for screening anti-tuberculosis compounds where speed is a bottleneck.

B. Cytotoxicity & Viability Screening

In oncology drug discovery, STC Formazan serves as the endpoint readout for chemosensitivity assays.

- Comparison: Similar to the MTT assay, but the thienyl moiety in STC alters the redox potential and solubility profile, potentially offering different sensitivity ranges for specific cell lines.

Table 2: Comparison of Common Tetrazolium Indicators

Indicator	CAS (Formazan)	Water Solubility (Formazan)	Primary Application
STC	135984-01-9	Insoluble	Mycobacterial detection, general viability
MTT	57360-69-7	Insoluble	Standard mammalian cytotoxicity
XTT	(Soluble deriv.)	Soluble	High-throughput screening (no solubilization step)
WST-1	(Soluble deriv.)	Soluble	Real-time monitoring

Experimental Protocols

Protocol A: Detection of Mycobacterial Growth (STC Assay)

Adapted from Osato et al. and related microbiological protocols.

Reagents:

- STC Solution: 0.5% (w/v) STC Tetrazolium in sterile distilled water.

- Culture Media: Ogawa medium or Middlebrook 7H9 broth.
- Solvent: Ethanol or DMSO (for quantitative readout).

Workflow:

- Inoculation: Inoculate mycobacterial strains (e.g., *M. tuberculosis* H37Rv) into the culture medium containing the test drug.
- Incubation: Incubate at 37°C for the required period (typically 7–14 days for rapid growers, longer for slow growers).
- Staining: Add 0.1 mL of 0.5% STC solution to the culture tube.
- Reaction: Re-incubate for 24 hours.
- Visual Scoring:
 - Positive Growth: Appearance of dark black/purple crystals (STC Formazan) on the colonies or in the pellet.
 - Inhibition (Drug Effect): No color change (remains pale).
- Quantification (Optional): Centrifuge pellets, dissolve crystals in 1 mL DMSO, and measure absorbance at 520 nm.

Protocol B: General Cell Viability (Adherent Cells)

Workflow:

- Seeding: Seed cells (e.g., HeLa, CHO) in 96-well plates (5,000–10,000 cells/well). Incubate overnight.
- Treatment: Add test compounds and incubate for 24–72 hours.
- STC Addition: Add STC tetrazolium solution (final concentration 0.5 mg/mL) to each well.
- Incubation: Incubate for 2–4 hours at 37°C. Check for intracellular black crystals.

- Solubilization: Remove media carefully. Add 100 μ L DMSO to dissolve the CAS 135984-01-9 precipitate.
- Measurement: Shake plate for 5 mins and read Absorbance at 515 nm.

Safety & Regulatory Profile

- Hazard Classification: STC Formazan is generally classified as a laboratory chemical for R&D use only.
- Handling:
 - Skin/Eye Irritant: Wear nitrile gloves and safety glasses.
 - Inhalation: Avoid dust generation; handle powder in a fume hood.
- Storage: Store at room temperature or 4°C, protected from light. Formazans are light-sensitive and can degrade upon prolonged exposure to UV.

References

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Sources

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- [2. STUDIES ON EARLIER DETECTION OF MYCOBACTERIAL GROWTH BY APPLICATION OF STC \[2, 3-DIPHENYL-5-THIENYL-\(2\)-TETRAZOLIUM CHLORIDE\] \[jstage.jst.go.jp\]](#)
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